

# Performic Acid: Application Notes and Protocols for Microbial Control

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For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Performic acid** (PFA), the simplest peroxy acid, is a potent biocide with a broad spectrum of antimicrobial activity, making it an effective disinfectant for microbial control in various settings, including healthcare, pharmaceutical manufacturing, and food processing.[1][2][3] Its high oxidizing potential allows for the rapid inactivation of a wide range of microorganisms, including bacteria, fungi, viruses, and bacterial spores.[1][4][5] A significant advantage of **performic acid** is its environmental profile; it decomposes into non-toxic byproducts such as carbon dioxide, oxygen, and water.[1][2] However, its inherent instability necessitates in-situ preparation immediately before use.[1][6][7]

This document provides detailed application notes and protocols for the use of **performic acid** as a disinfectant, aimed at researchers, scientists, and drug development professionals.

## **Mechanism of Action**

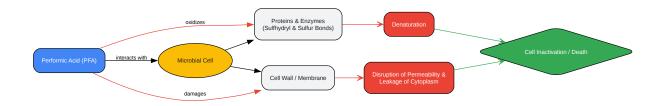
The microbicidal action of **performic acid** is attributed to its strong oxidizing properties, similar to other peroxy compounds like peracetic acid.[8] The primary mechanism involves the disruption of microbial cell integrity through the following processes:

• Oxidation of Cellular Components: **Performic acid** readily oxidizes sulfhydryl and sulfur bonds in proteins, enzymes, and other metabolites within the microorganism.[8] This leads to



the denaturation of essential proteins and enzymes, disrupting cellular functions.

Disruption of Cell Wall Permeability: The potent oxidizing nature of performic acid damages
the cell wall and membrane, altering their permeability.[8][9] This leads to the leakage of
intracellular contents and ultimately, cell death.[9]



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Caption: Mechanism of action of **Performic Acid** on microbial cells.

## **Antimicrobial Efficacy**

**Performic acid** has demonstrated high efficacy against a diverse range of microorganisms. Its performance is influenced by factors such as concentration, contact time, temperature, and the presence of organic matter.[8][10]

### **Data Presentation**

Table 1: Bactericidal and Fungicidal Efficacy of Performic Acid



Microorgani sm	Concentrati on	Contact Time	Log Reduction	Conditions	Reference
Escherichia coli	0.5 - 1 mg/L	10 min	≥3	Municipal secondary effluent	[11]
Enterococci	0.5 - 1 mg/L	10 min	≥ 3	Municipal secondary effluent	[11]
Salmonella spp.	Not specified	Not specified	Effective elimination	Municipal secondary effluent	[11]
Gram- positive & Gram- negative bacteria	<100 ppm	< 5 min	-	-	[8]
Fungi & Yeasts	<100 ppm	< 5 min	-	-	[8]
Aspergillus niger spores	Not specified	k = 0.36 min <sup>-1</sup>	-	Aqueous solution	[10]
Aspergillus flavus spores	Not specified	k = 0.07 min <sup>-1</sup>	-	Aqueous solution	[10]
Cladosporium porophorum (conidia)	0.02% - 0.08%	Not specified	Complete inhibition	In vitro	[12]
Cladosporium porophorum (mycelium)	≥ 0.1%	Not specified	Sufficient inhibition	In vitro	[12]

Table 2: Virucidal and Sporicidal Efficacy of Performic Acid



Microorgani sm	Concentrati on	Contact Time	Log Reduction	Conditions	Reference
Murine Norovirus (MNV)	Not specified	Governed by ICT <sup>1</sup>	-	Phosphate buffer & municipal secondary effluent	[5][13]
MS2- coliphages	More resistant than bacteria	-	-	Municipal secondary effluent	[11]
Poliovirus	1500 - 2250 ppm	15 min	Inactivated	In yeast extract	[8]
Clostridium perfringens spores	Not specified	Not specified	Effective elimination	Municipal secondary effluent	[11]
Bacterial spores	500 - 10,000 ppm (0.05 - 1%)	15 sec - 30 min	Inactivated	In suspension	[8]
Giardia cysts	Not specified	Not specified	Effective elimination	Municipal secondary effluent	[11]

<sup>&</sup>lt;sup>1</sup>Integral of the PFA concentration over time.

## **Experimental Protocols**

# Protocol 1: In-situ Preparation of Performic Acid Solution

**Performic acid** is unstable and must be prepared fresh before each use by reacting formic acid with hydrogen peroxide.[1][6][7]

Materials:



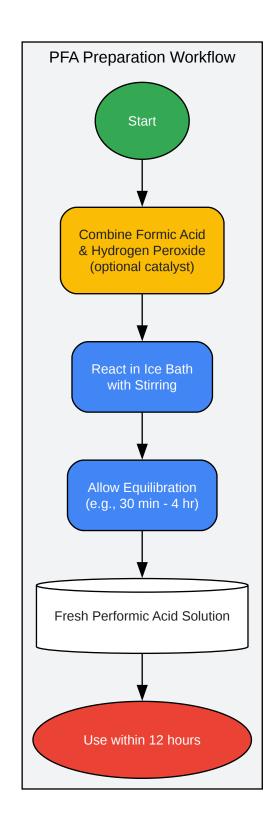
- Formic acid (e.g., 70-98% w/w)[6][7]
- Hydrogen peroxide (e.g., 35-50% w/w)[6][7]
- Acid catalyst (optional, e.g., sulfuric acid, nitric acid, phosphoric acid)[1][9]
- Deionized water
- Ice bath
- Glass reaction vessel
- Magnetic stirrer and stir bar

#### Procedure:

- Place the reaction vessel in an ice bath on a magnetic stirrer.
- Add the calculated amount of formic acid to the reaction vessel.
- If using a catalyst, add it to the formic acid and stir. A common method involves adding sulfuric acid to formic acid over ice.[9]
- Slowly add the hydrogen peroxide to the formic acid solution while stirring continuously. Maintain the temperature below 40°C to prevent excessive decomposition and potential hazards. The reaction is exothermic.[9]
- Allow the reaction to proceed for a specified time (e.g., 30 minutes to 4 hours) at room temperature or in the ice bath to allow for the formation of **performic acid**.[6][9] The solution will reach an equilibrium containing **performic acid**, formic acid, hydrogen peroxide, and water.[14]
- The freshly prepared **performic acid** solution is now ready for use in disinfection assays. It is recommended to use the solution within 12 hours of preparation.[1][14]

Note on Catalysts: While the reaction can proceed without a catalyst, the use of an acid catalyst can accelerate the formation of **performic acid**.[1] Carboxylic acid esters can also be used as catalysts.[6]





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Caption: Workflow for the in-situ preparation of **Performic Acid**.



## **Protocol 2: General Surface Disinfection Assay**

This protocol outlines a general method for evaluating the efficacy of **performic acid** for surface disinfection.

#### Materials:

- Freshly prepared **performic acid** solution of desired concentration.
- Sterile test surfaces (e.g., stainless steel, glass, plastic coupons).
- Microbial culture of interest (e.g., bacteria, yeast).
- Sterile neutralizing solution (e.g., sodium thiosulfate for peroxygens).
- Sterile swabs or rinse solution.
- Appropriate growth medium (agar plates or broth).
- Incubator.

#### Procedure:

- Inoculation of Surfaces: Aseptically inoculate the center of each sterile test surface with a known volume of the microbial culture. Allow the inoculum to dry completely in a biosafety cabinet.
- Application of Disinfectant: Apply a specific volume of the performic acid solution to the inoculated surface, ensuring complete coverage.
- Contact Time: Allow the disinfectant to remain in contact with the surface for a predetermined time (e.g., 1, 5, 10, 15 minutes).
- Neutralization: After the contact time, neutralize the disinfectant by adding a neutralizing solution. This can be done by immersing the coupon in the neutralizer or by swabbing the surface and placing the swab in the neutralizer.



- Recovery of Microorganisms: Recover the surviving microorganisms by either swabbing the surface or rinsing it with a sterile solution.
- Enumeration: Plate the recovered microbial suspension onto appropriate agar plates using serial dilutions.
- Incubation: Incubate the plates at the optimal temperature and time for the test microorganism.
- Quantification: Count the number of colony-forming units (CFUs) on the plates and calculate
  the log reduction in microbial count compared to a control surface treated with a sterile
  buffer.

## Safety and Handling

**Performic acid** is a highly reactive and potent oxidizing agent that requires careful handling.

- Irritant: It is irritating to the skin and eyes, though less so than peracetic acid.[1][15]
- Reactivity and Explosive Potential: Concentrated solutions (>50%) are highly reactive and can decompose explosively upon heating to 80-85°C.[1][16] It can also ignite or explode at room temperature when mixed with flammable substances.[1]
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety goggles, gloves, and a lab coat, when handling **performic acid** and its precursor chemicals.
- Ventilation: Work in a well-ventilated area or a fume hood.
- Spill Management: In case of a spill, dilute with a large amount of cold water and absorb with a neutral, non-flammable inorganic absorbent like vermiculite.[1]

## **Applications in Research and Development**

The potent and broad-spectrum antimicrobial properties of **performic acid** make it a valuable tool in various research and development applications:

• Sterilization of Equipment: It is used for the chemical sterilization of medical, surgical, and dental instruments, particularly heat-sensitive devices like endoscopes.[1][8]



- Disinfection in Food Industry: Performic acid is employed for disinfecting equipment and surfaces in the food and beverage industry.[1][2][3]
- Wastewater Treatment: It is an effective disinfectant for municipal and industrial wastewater, with the advantage of producing fewer harmful disinfection byproducts compared to chlorine.
   [2][11][17]
- Protein Chemistry: Its strong oxidizing properties are utilized to cleave disulfide bonds in proteins for mapping and analysis.[1]

## Conclusion

**Performic acid** is a highly effective, fast-acting disinfectant with a favorable environmental profile. Its broad-spectrum activity makes it suitable for a wide range of microbial control applications. However, its instability and reactivity necessitate careful in-situ preparation and adherence to strict safety protocols. The provided notes and protocols offer a foundation for the safe and effective use of **performic acid** in a research and development setting.

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